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Quinapril-d5 physical and chemical properties

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An In-depth Technical Guide on the Physical and Chemical Properties of Quinapril-d5

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Quinapril-d5**, a deuterated analog of Quinapril. It is intended for researchers, scientists, and drug development professionals who utilize **Quinapril-d5** as an internal standard in analytical and pharmacokinetic studies. This document details its properties, analytical methodologies, and relevant biological pathways.

Introduction

Quinapril-d5 is the deuterium-labeled version of Quinapril, a prodrug that belongs to the angiotensin-converting enzyme (ACE) inhibitor class of medications.[1] Following oral administration, Quinapril is metabolized into its active form, quinaprilat, which is a potent inhibitor of ACE.[2] This enzyme is responsible for the conversion of angiotensin I to angiotensin II, a key component in the renin-angiotensin-aldosterone system (RAAS) that regulates blood pressure.[2] Due to its stable isotope label, **Quinapril-d5** is widely used as an internal standard for the quantification of Quinapril in biological samples by mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3][4][5] The use of a stable isotope-labeled internal standard improves the accuracy and precision of these analytical methods.[5]

Physical and Chemical Properties

The physical and chemical properties of **Quinapril-d5** and its hydrochloride salt are summarized in the tables below. These properties are crucial for its handling, storage, and application in experimental settings.



Table 1: Physical and Chemical Properties of Quinapril-d5 (Free Base)

Property	Value	Reference
Molecular Formula	C25H25D5N2O5	[3][6]
Molecular Weight	443.6 g/mol	[3]
CAS Number	1279029-79-6	[3]
Formal Name	2-[(2S)-2-[[(1S)-1- (ethoxycarbonyl)-3-phenyl-d₅- propyl]amino]-1- oxopropyl]-1,2,3,4-tetrahydro- 3-isoquinolinecarboxylic acid	[3]
Synonyms	CI-906-d₅	[3]
Purity	≥99% deuterated forms (d1-d5)	[3]
Formulation	Solid	[3]
Solubility	Soluble in Methanol	[3]
SMILES	O=C(O)[C@H]1N(C(INVALID-LINKNINVALID- LINK C(OCC)=O)=O)CC3=C(C=CC =C3)C1	[3]

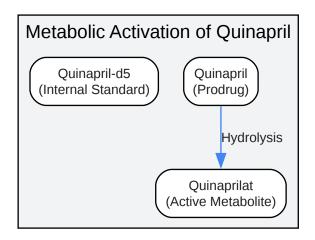
Table 2: Physical and Chemical Properties of Quinapril-d5 Hydrochloride



Property	Value	Reference
Molecular Formula	C25H26D5CIN2O5	[7][8][9]
Molecular Weight	480.01 g/mol	[1][7][8][9]
CAS Number	1356020-03-5	[1][7][8]
Appearance	White crystalline powder (for unlabeled form)	[10]
Melting Point	120-130°C (for unlabeled form)	[10][11]
Solubility	Soluble in water (31mg/mL for unlabeled form)	[10]

Metabolic Pathway

Quinapril is a prodrug that is converted in the body to its active metabolite, quinaprilat. This biotransformation is a critical step for its therapeutic activity as an ACE inhibitor.



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Metabolic conversion of Quinapril to Quinaprilat.

Experimental Protocols



The primary application of **Quinapril-d5** is as an internal standard in bioanalytical methods for the quantification of Quinapril. Below are summaries of typical experimental protocols.

LC-MS/MS Method for Quantification in Human Plasma

A common method for the analysis of Quinapril and its active metabolite, quinaprilat, in plasma involves liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation:

- Plasma samples are thawed at room temperature.
- An internal standard solution containing **Quinapril-d5** is added to the plasma samples.
- Protein precipitation is achieved by adding an acetonitrile:methanol (8:2 v/v) mixture.[12]
- The samples are vortexed and then centrifuged to pellet the precipitated proteins.
- The supernatant is collected for LC-MS/MS analysis.

Chromatographic Conditions:

- Column: A reverse-phase column, such as a C18 column, is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol) is often employed.[12]
- Flow Rate: A suitable flow rate is maintained for optimal separation.
- Injection Volume: A small volume of the prepared sample is injected into the LC system.

Mass Spectrometric Conditions:

- Ionization: Positive atmospheric pressure electrospray ionization (ESI+) is commonly used.
 [12]
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for both quantification and structural confirmation of the target compounds.[12] Specific precursor-to-product ion transitions for Quinapril, quinaprilat, and Quinapril-d5 are monitored.

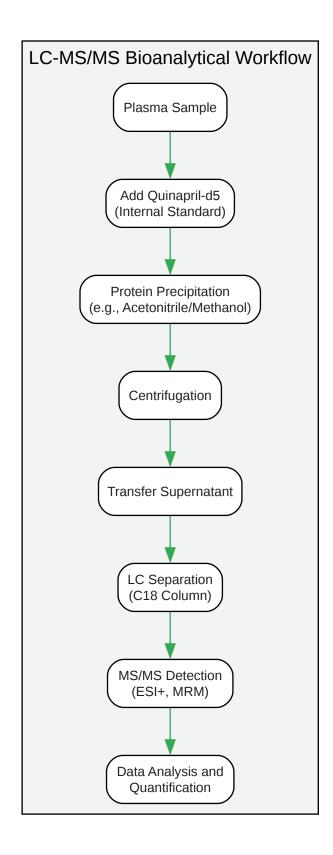




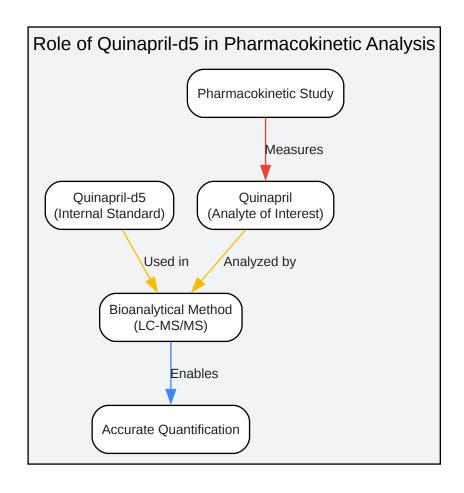


The following diagram illustrates a typical workflow for this analytical method.









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